

1-(2-Methoxypyridin-3-YL)ethanone safety and handling

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Compound of Interest

Compound Name: 1-(2-Methoxypyridin-3-YL)ethanone

Cat. No.: B136705

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An In-depth Technical Guide to the Safe Handling of **1-(2-Methoxypyridin-3-YL)ethanone**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(2-Methoxypyridin-3-YL)ethanone, with a CAS Number of 131674-40-3, is a key intermediate in the synthesis of various pharmaceutical compounds, particularly in the development of kinase inhibitors for cancer therapy. Its utility as a building block in medicinal chemistry is attributed to the reactive carbonyl and methoxypyridine functional groups, which allow for further molecular modifications. As with any reactive chemical intermediate, a thorough understanding of its hazard profile and the implementation of rigorous safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety and handling procedures for **1-(2-Methoxypyridin-3-YL)ethanone**, grounded in authoritative safety data and established laboratory practices.

Chemical and Physical Properties

A foundational aspect of safe chemical handling is a clear understanding of its physical and chemical properties. These properties inform storage conditions, appropriate handling techniques, and potential incompatibilities.

Property	Value	Source
CAS Number	131674-40-3	
Molecular Formula	C ₈ H ₉ NO ₂	
Molecular Weight	151.16 g/mol	
Physical Form	Liquid	
Purity	Typically ≥98%	
Storage Temperature	Room temperature, in a dry, well-ventilated area	

Hazard Identification and GHS Classification

1-(2-Methoxypyridin-3-YL)ethanone is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are skin irritation, serious eye irritation, and respiratory irritation.

GHS Pictogram:

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
 - P264: Wash hands thoroughly after handling.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
 - P362+P364: Take off contaminated clothing and
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